

Application Notes and Protocols for Studying cis-CD47 Mediated Macrophage Phagocytosis

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Macrophages play a critical role in tissue homeostasis and the clearance of cellular debris, pathogens, and malignant cells through a process known as phagocytosis. This process is tightly regulated by a balance of pro-phagocytic "eat me" signals and anti-phagocytic "don't eat me" signals. One of the most well-characterized "don't eat me" signals is the interaction between CD47 on the surface of target cells and the signal regulatory protein α (SIRP α) on macrophages.

Recent studies have highlighted the importance of the cis interaction between CD47 and SIRP α on the macrophage surface itself. This interaction is thought to modulate the availability of SIRP α to bind to CD47 in trans on target cells, thereby influencing the threshold for phagocytosis. Understanding the dynamics of this cis interaction is crucial for the development of novel immunotherapies that aim to enhance macrophage-mediated clearance of cancer cells by blocking the CD47-SIRP α checkpoint.

These application notes provide a comprehensive experimental guide for researchers to investigate the role of cis-CD47 in macrophage phagocytosis. The protocols detailed below cover macrophage preparation, in vitro phagocytosis assays, and methods for data quantification and analysis.

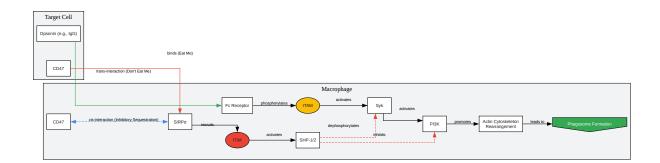


Key Signaling Pathways

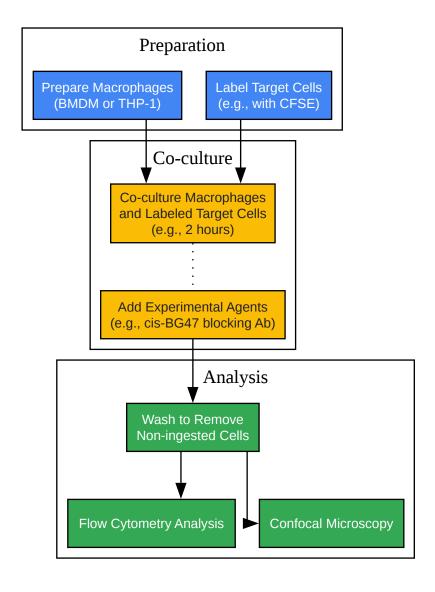
The regulation of macrophage phagocytosis is a complex process involving multiple signaling pathways. The binding of opsonins, such as antibodies, to target cells triggers activating signals through Fc receptors (FcRs) on macrophages. This leads to the phosphorylation of immunoreceptor tyrosine-based activation motifs (ITAMs) and the activation of downstream kinases like Syk and PI3K, ultimately promoting actin cytoskeleton rearrangement and engulfment of the target.

Conversely, the interaction of CD47 on a target cell with SIRP α on a macrophage initiates an inhibitory cascade. This involves the recruitment of phosphatases SHP-1 and SHP-2 to the immunoreceptor tyrosine-based inhibition motifs (ITIMs) of SIRP α , which counteracts the prophagocytic signals. The cis interaction of CD47 with SIRP α on the macrophage membrane is thought to sequester SIRP α , thereby raising the threshold for the inhibitory signal to be triggered by trans interactions.









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